

Personal protective equipment for handling PF-303

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Compound of Interest

Compound Name: PF-303

Cat. No.: B610026

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Essential Safety and Handling Guide for PF-303

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This document provides immediate and essential safety and logistical information for handling the covalent-reversible Bruton's tyrosine kinase (BTK) inhibitor, **PF-303**. Researchers, scientists, and drug development professionals should review this guide thoroughly before handling, storing, or disposing of this compound.

Chemical and Physical Properties

Property	Value
Chemical Name	(R)-5-amino-3-(4-(4-chlorophenoxy)phenyl)-1-(1-cyanopiperidin-3-yl)-1H-pyrazole-4-carboxamide
CAS Number	1609465-78-2
Molecular Formula	C ₂₂ H ₂₁ ClN ₆ O ₂
Molecular Weight	436.90 g/mol
Appearance	Solid powder
Purity	>98%
Solubility	Soluble in DMSO

Hazard Identification and Personal Protective Equipment (PPE)

PF-303 is a chemical that requires careful handling due to its potential hazards. The following table summarizes the identified hazards and the recommended personal protective equipment to ensure user safety.

Hazard	GHS Classification	Recommended Personal Protective Equipment (PPE)
Eye Irritation	H319: Causes serious eye irritation	Safety goggles or face shield
Skin Irritation	H315: Causes skin irritation	Chemical-resistant gloves (e.g., nitrile) and a lab coat
Acute Oral Toxicity	H302: Harmful if swallowed	Standard laboratory PPE; avoid ingestion
Acute Inhalation Toxicity	H332: Harmful if inhaled	Use in a well-ventilated area or a chemical fume hood
Respiratory Irritation	H335: May cause respiratory irritation	Use in a well-ventilated area or a chemical fume hood

Operational and Disposal Plans

Adherence to proper operational and disposal protocols is crucial for maintaining a safe laboratory environment.

Handling and Storage

- Handling:
 - Always handle **PF-303** in a well-ventilated area, preferably within a chemical fume hood.
 - Avoid direct contact with skin, eyes, and clothing.

- Do not eat, drink, or smoke in areas where **PF-303** is handled.
- Wash hands thoroughly after handling.
- Storage:
 - Short-term (days to weeks): Store in a dry, dark place at 0 - 4°C.[1]
 - Long-term (months to years): Store at -20°C.[1]
 - Keep the container tightly sealed.

First Aid Measures

In case of exposure, follow these first-aid guidelines immediately:

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Rinse skin with plenty of water. If irritation persists, seek medical attention.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician immediately.
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If experiencing respiratory symptoms, call a POISON CENTER or doctor/physician.

Disposal Plan

Proper disposal of **PF-303** and its containers is essential to prevent environmental contamination and ensure compliance with regulations.

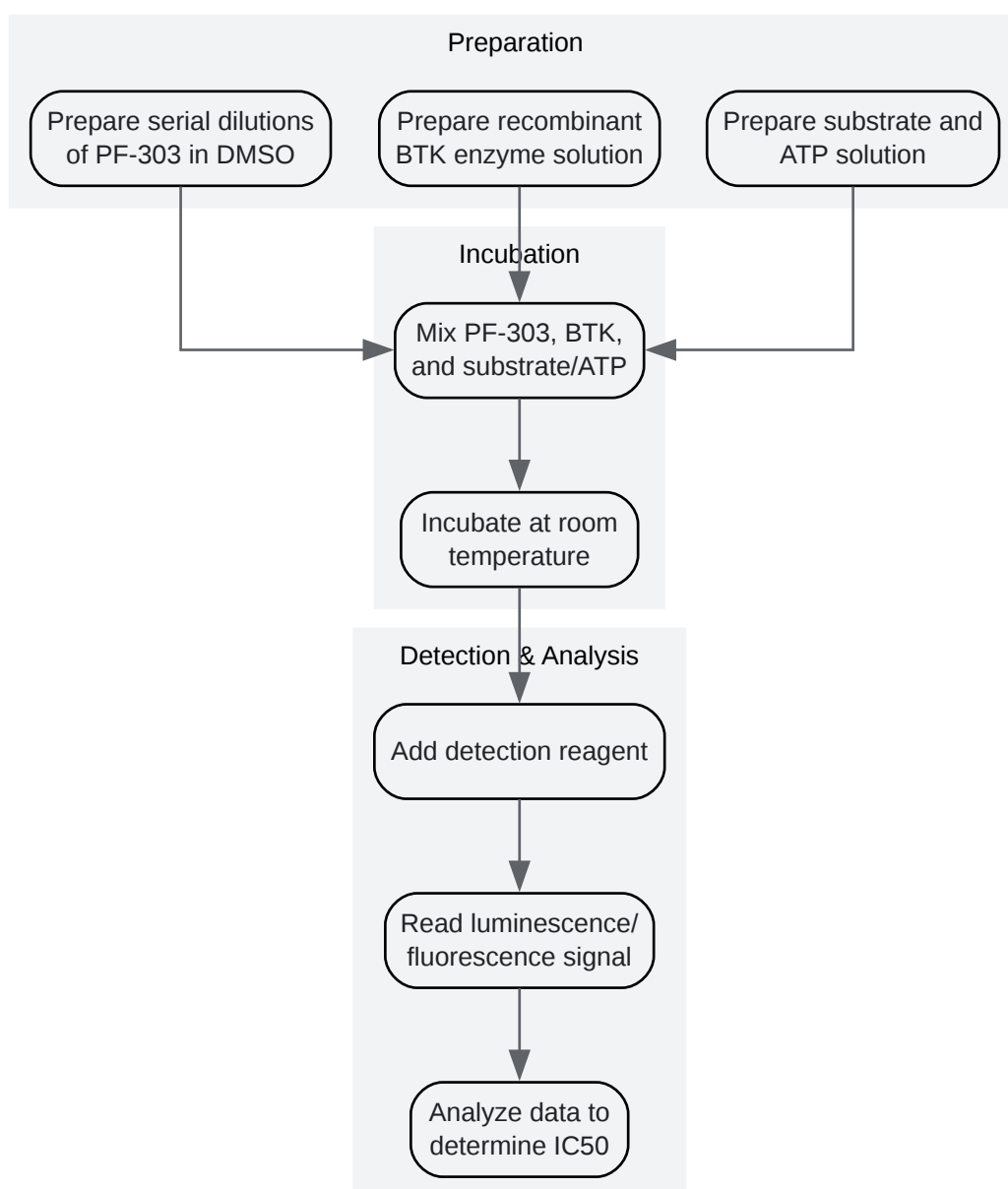
- Unused or Waste **PF-303** (Solid):
 - Collect waste in a clearly labeled, sealed container compatible with chemical waste.
 - Do not mix with other chemical waste streams unless permitted by your institution's guidelines.
 - Store the sealed waste container in a designated, secure area for hazardous waste pickup.
 - Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
- **PF-303** Solutions (e.g., in DMSO):
 - Collect solutions in a labeled, sealed, and appropriate waste solvent container.
 - Clearly label the container with the contents, including the solvent and approximate concentration.
 - Store the waste solvent container in a designated satellite accumulation area for chemical waste.
 - Dispose of the waste solution through your institution's hazardous waste management program. Do not pour down the drain.
- Empty Containers:
 - If safe, rinse the empty container with a suitable solvent (e.g., the solvent used for solutions). Collect the rinsate as hazardous waste.
 - Deface or remove the original product label.
 - Dispose of the rinsed and defaced container according to your laboratory's procedures for empty chemical containers.

Experimental Protocols and Signaling Pathways

PF-303 is a potent, oral inhibitor of Bruton's tyrosine kinase (BTK) with an IC₅₀ of 0.64 nM.[2][3] It forms a reversible covalent bond with Cys481 in BTK.[2][3] This targeted inhibition disrupts the B-cell receptor (BCR) signaling pathway, which is crucial for B-cell proliferation, survival, and function.[4][5]

Experimental Workflow: In Vitro Kinase Assay

Below is a generalized workflow for assessing the inhibitory activity of **PF-303** on BTK in an in vitro setting.

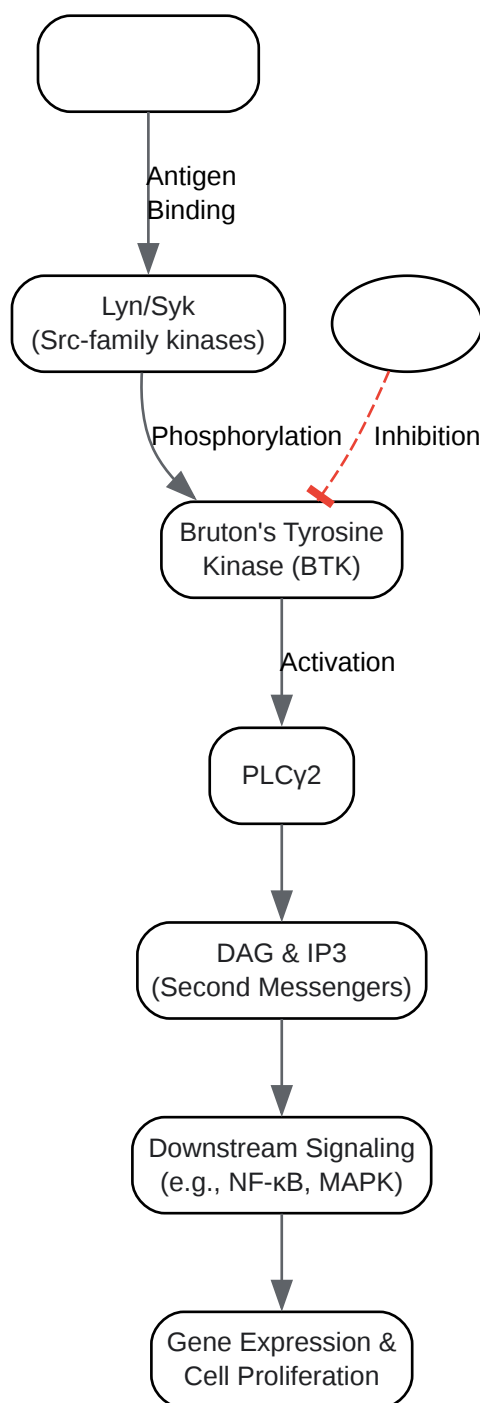


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Figure 1. A generalized workflow for an in vitro kinase assay to determine the IC₅₀ of **PF-303** against BTK.

Signaling Pathway: BTK Inhibition

PF-303 targets BTK within the B-cell receptor signaling cascade. The following diagram illustrates the simplified pathway and the point of inhibition by **PF-303**.



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Figure 2. Simplified diagram of the B-cell receptor signaling pathway showing inhibition of BTK by **PF-303**.

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References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Targeting Bruton's tyrosine kinase (BTK) as a signaling pathway in immune-mediated diseases: from molecular mechanisms to leading treatments - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. aacrjournals.org [aacrjournals.org]
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